

High-Precision LC-MS/MS Quantification of Tezacaftor in Biological Matrices

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Compound of Interest

Compound Name: Tezacaftor-d4

Cat. No.: B12400018

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A Method Development & Validation Protocol Executive Summary & Scientific Rationale

This application note details a robust, high-sensitivity Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for the quantification of Tezacaftor (TEZ) in human plasma. [1] As a CFTR corrector used in the treatment of Cystic Fibrosis (often in combination with Ivacaftor and Elexacaftor), precise Therapeutic Drug Monitoring (TDM) is critical due to inter-patient variability in metabolism (CYP3A4 substrates).

Why This Protocol Works:

- **Internal Standardization:** We utilize **Tezacaftor-d4**, a stable isotopically labeled internal standard (SIL-IS). This is non-negotiable for regulated bioanalysis as it compensates for matrix effects, ionization suppression, and extraction variability by co-eluting perfectly with the analyte.
- **Selectivity:** The method employs Multiple Reaction Monitoring (MRM) in Positive Electrospray Ionization (ESI+) mode, targeting specific fragmentation pathways that distinguish TEZ from potential metabolites and co-administered CFTR modulators.

- Regulatory Compliance: The validation framework aligns with the ICH M10 Bioanalytical Method Validation Guideline (harmonizing FDA and EMA requirements).[2]

Compound Characterization & Physicochemical Insight

Understanding the molecule is the first step in method design. Tezacaftor is a hydrophobic molecule with weak basic properties, making it ideal for Reversed-Phase LC (RPLC) under acidic conditions.

Property	Tezacaftor (Analyte)	Tezacaftor-d4 (Internal Standard)	Impact on Method
Molecular Formula	C ₂₆ H ₂₇ F ₃ N ₂ O ₆	C ₂₆ H ₂₃ D ₄ F ₃ N ₂ O ₆	Mass Shift: +4 Da allows distinct MS detection without "cross-talk".
Molecular Weight	520.5 g/mol	524.5 g/mol	Precursor Ion: [M+H] ⁺ 521.3 (TEZ) vs 525.3 (IS).
LogP	~2.9 - 4.0	Similar	Hydrophobicity: High retention on C18 columns; requires high % organic to elute.
pKa	~11.5 (weak base)	Similar	pH Strategy: Use Formic Acid (pH ~2.7) to ensure full protonation [M+H] ⁺ for max sensitivity.
Protein Binding	>99%	Similar	Sample Prep: Aggressive protein precipitation or SPE is required to release drug from plasma proteins.

Method Development Strategy

3.1 Chromatographic Separation (The "Why")

We utilize a C18 stationary phase.^{[3][4]} While Phenyl-Hexyl columns offer alternative selectivity for aromatic compounds, a high-efficiency C18 (e.g., Hypersil Gold aQ or equivalent) provides the necessary retentiveness to separate Tezacaftor from early-eluting phospholipids, which are the primary cause of matrix effects in plasma analysis.

- Mobile Phase A: Water + 0.1% Formic Acid (Proton source).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid (Elution strength).
- Gradient: A steep gradient is avoided. We use a focused gradient to elute TEZ away from the solvent front (suppression zone) and before the strongly retained phospholipid wash.

3.2 Mass Spectrometry (The "Why")

- Ionization: ESI Positive mode. The amide and indole nitrogen atoms are readily protonated under acidic conditions.
- Transitions:
 - TEZ Quantifier: m/z 521.3
387.^{[3][5]}0. This transition likely corresponds to the loss of the hydrophilic side chain or cleavage at the amide bond, providing a high-intensity, stable fragment.
 - TEZ-d4 Quantifier: m/z 525.3
391.1. The +4 Da mass shift is retained in the fragment, confirming the label is on the core structure.

Experimental Protocol

4.1 Reagents & Materials

- Standards: Tezacaftor (>99% purity), **Tezacaftor-d4** (>98% isotopic purity).^[6]
- Solvents: LC-MS Grade Acetonitrile (ACN), Methanol (MeOH), Water, Formic Acid (FA).

- Matrix: K2-EDTA Human Plasma (drug-free).

4.2 Stock Solution Preparation

- Master Stock (TEZ): Dissolve 1 mg Tezacaftor in 1 mL MeOH to yield 1 mg/mL. Store at -20°C.
- IS Stock (TEZ-d4): Dissolve 1 mg **Tezacaftor-d4** in 1 mL MeOH.
- Working IS Solution: Dilute IS Stock in 50:50 ACN:Water to a concentration of 500 ng/mL. This will be added to every sample.

4.3 Sample Preparation: Protein Precipitation (PPT)

Rationale: PPT is chosen for high throughput. While SPE offers cleaner extracts, modern triple quads have sufficient sensitivity to handle PPT extracts if chromatographic separation is optimized.

- Aliquot: Transfer 50 µL of plasma sample/standard into a 1.5 mL centrifuge tube or 96-well plate.
- IS Addition: Add 20 µL of Working IS Solution (**Tezacaftor-d4**). Vortex gently.
- Precipitation: Add 200 µL of ice-cold Acetonitrile (containing 0.1% FA).
 - Note: The ratio of 1:4 plasma:organic ensures >98% protein removal.
- Agitation: Vortex vigorously for 30 seconds.
- Centrifugation: Centrifuge at 13,000 x g for 10 minutes at 4°C.
- Transfer: Transfer 100 µL of the clear supernatant to an autosampler vial containing 100 µL of Water (0.1% FA).
 - Critical Step: Diluting the supernatant with water matches the solvent strength to the initial mobile phase, preventing "solvent effect" peak broadening.

4.4 LC-MS/MS Parameters

Liquid Chromatography (LC)

- Column: Thermo Hypersil Gold C18 (50 x 2.1 mm, 1.9 μ m) or equivalent.
- Flow Rate: 0.4 mL/min.
- Column Temp: 40°C.
- Injection Vol: 2-5 μ L.

Time (min)	% Mobile Phase A (Water + 0.1% FA)	% Mobile Phase B (ACN + 0.1% FA)	Phase
0.00	90	10	Equilibration
0.50	90	10	Load
2.50	10	90	Elution
3.50	10	90	Wash
3.60	90	10	Re-equilibration
5.00	90	10	End

Mass Spectrometry (MS)

- Source: ESI Positive (Spray Voltage: 3500 V).
- Gas Temps: Sheath Gas 50 arb, Aux Gas 15 arb, Capillary Temp 325°C.
- Collision Gas: Argon (1.5 mTorr).[\[3\]](#)

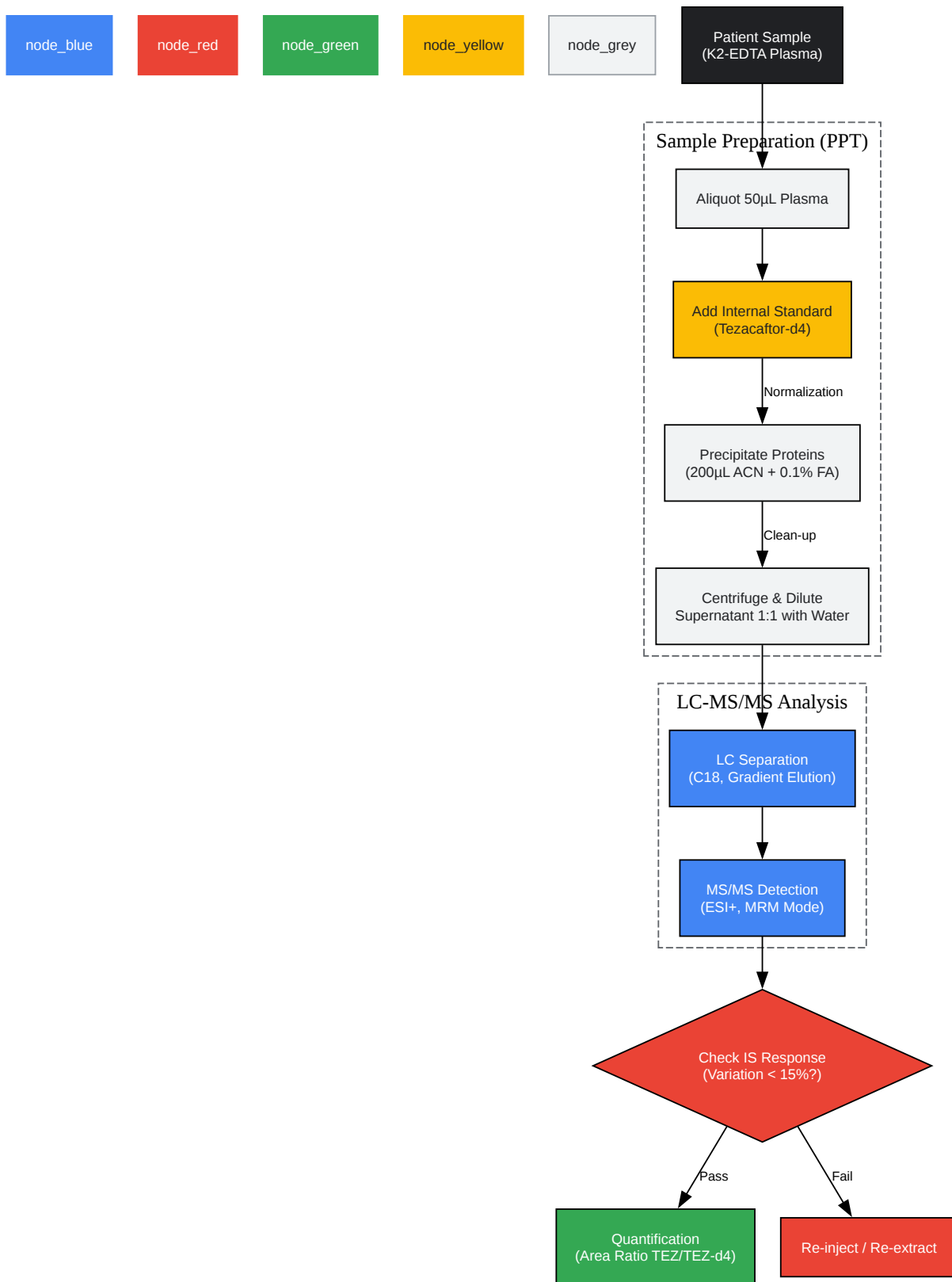
MRM Table:

Analyte	Precursor (m/z)	Product (m/z)	Dwell (ms)	Collision Energy (V)	Role
Tezacafter	521.3	387.0	50	25	Quantifier
Tezacafter	521.3	503.2	50	15	Qualifier

| **Tezacaftor-d4** | 525.3 | 391.1 | 50 | 25 | IS Quantifier |[3]

Workflow Visualization

The following diagram illustrates the critical path from sample collection to data generation, highlighting the quality control checkpoints.



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Figure 1: Analytical workflow for Tezacafter quantification, emphasizing the critical Internal Standard normalization step.

Validation Framework (ICH M10 Compliance)

To ensure this method is "field-ready" for clinical trials or TDM, it must be validated.

6.1 Linearity & Range

- Range: 0.02 µg/mL to 12.0 µg/mL.[\[5\]](#)[\[7\]](#)[\[8\]](#)
- Criteria: Calibration curve must have
 - . Back-calculated concentrations of standards must be within $\pm 15\%$ ($\pm 20\%$ for LLOQ).
- Weighting: Use
 - weighting to improve accuracy at the lower end of the curve.

6.2 Accuracy & Precision

Perform 5 replicates at 4 levels: LLOQ, Low QC (3x LLOQ), Mid QC (30-50% range), and High QC (75% range).

- Intra-day Precision: CV < 15%.[\[9\]](#)
- Accuracy: 85-115% of nominal value.

6.3 Matrix Effect (ME)

This is the most critical validation step for ESI methods.

- Acceptance: The IS-normalized Matrix Factor should be close to 1.0 (or 100%) with a CV < 15% across 6 different lots of plasma. **Tezacafter-d4** is essential here; even if suppression occurs (e.g., ME = 80%), the IS will be suppressed equally, correcting the quantification.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Sensitivity	Source Contamination or pH mismatch	Clean ion source cone. Ensure Mobile Phase pH is < 3.0.
Peak Tailing	Column overload or Secondary interactions	Reduce injection volume. Use a column with "end-capping" (e.g., C18 aQ).
High Backpressure	Protein precipitation incomplete	Increase centrifugation time/speed. Ensure supernatant is clear before injection.
Carryover	Analyte sticking to injector needle	Add a needle wash step with 50:50 MeOH:ACN + 0.1% FA.

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